

Comparative Guide: Bis-methacrylate-PEG5 vs. PEGDA Hydrogels for Tissue Engineering

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Compound of Interest

Compound Name: **Bis-methacrylate-PEG5**

Cat. No.: **B3099053**

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An Objective Analysis for Researchers, Scientists, and Drug Development Professionals

Poly(ethylene glycol) (PEG)-based hydrogels are cornerstones in tissue engineering, prized for their biocompatibility, tunable properties, and high water content, which mimics the native extracellular matrix (ECM).^{[1][2]} The selection of the specific PEG-based macromer is a critical design parameter that dictates the final structural, mechanical, and biological properties of the hydrogel scaffold. This guide provides a detailed comparison between two common photocrosslinkable PEG derivatives: **Bis-methacrylate-PEG5** (bis-MA-PEG5) and Poly(ethylene glycol) diacrylate (PEGDA).

This comparison focuses on how the differences in their chemical structure—specifically the methacrylate versus acrylate end-groups and the short PEG5 chain versus the longer, variable chains of PEGDA—translate into distinct performance characteristics for tissue engineering applications.

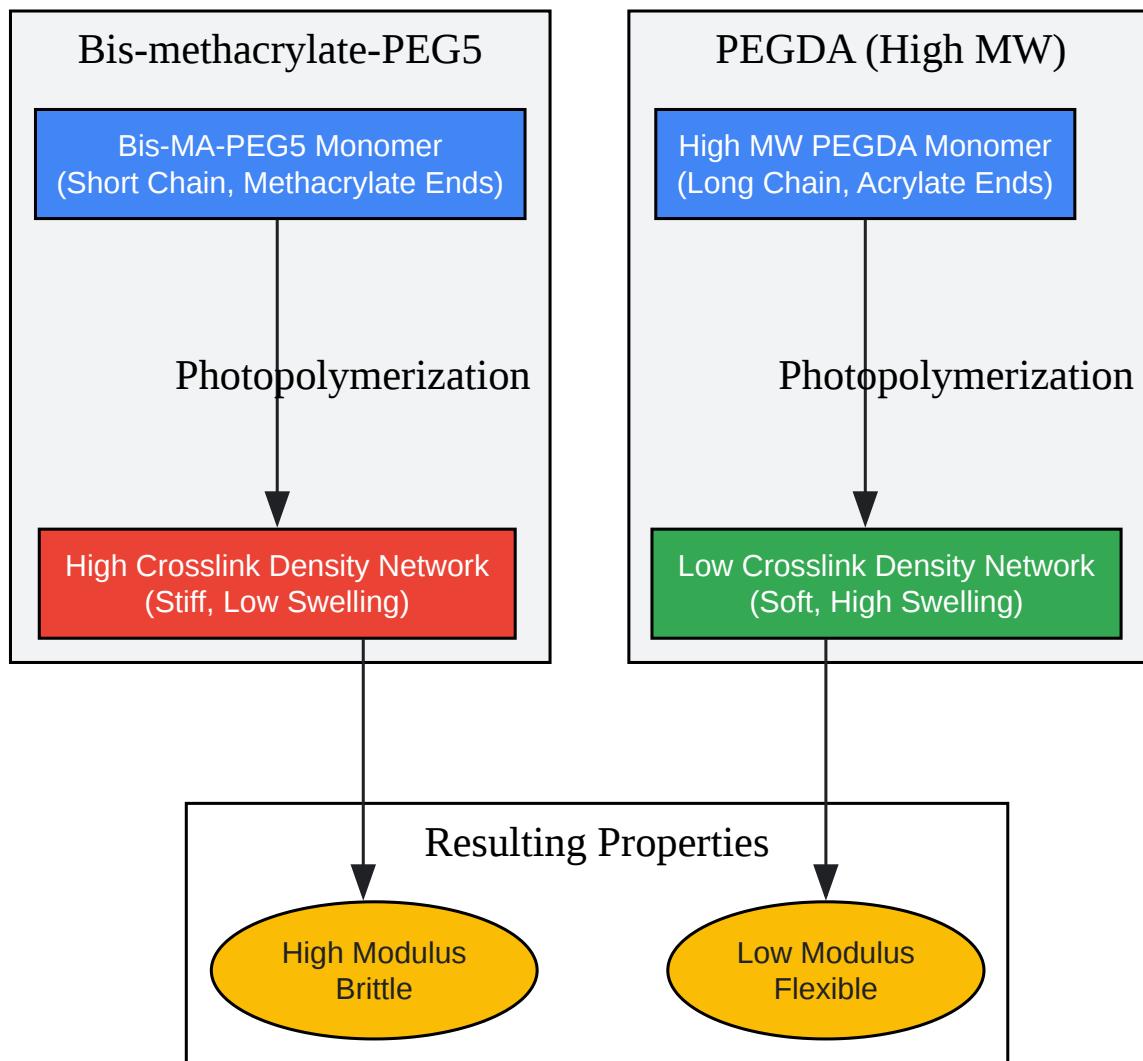
Structural and Chemical Differences

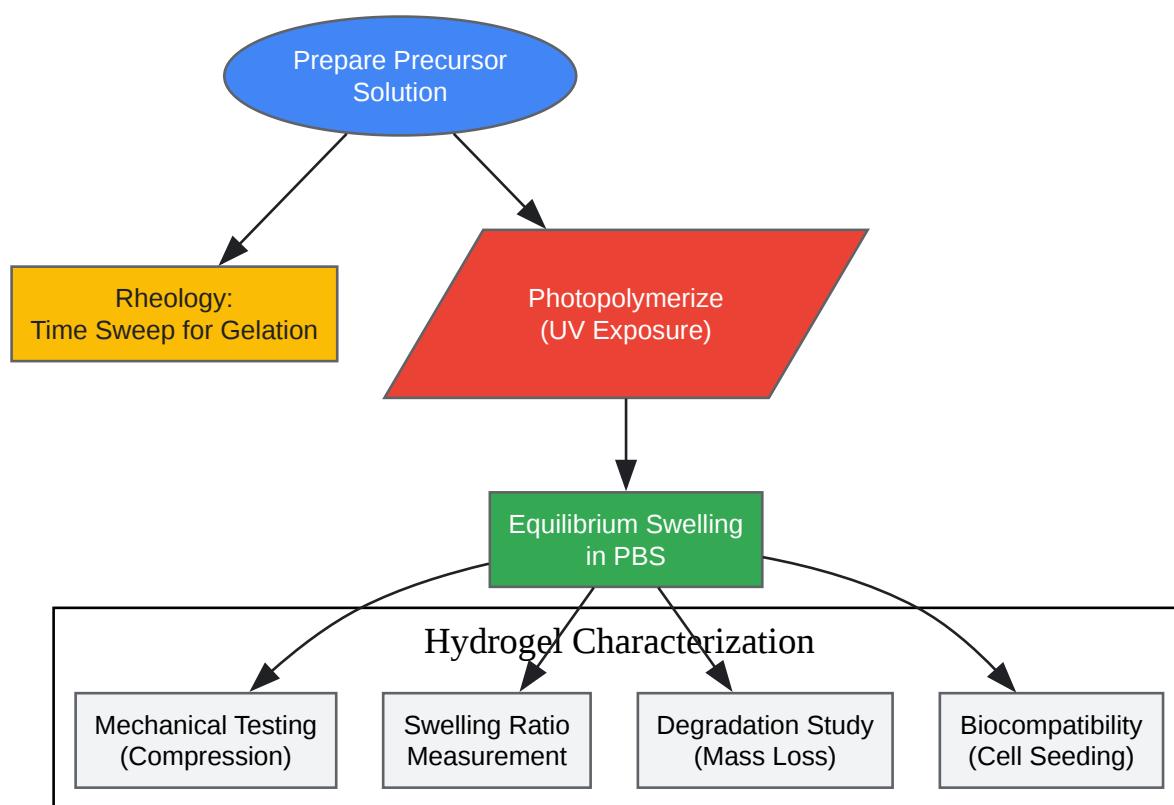
The primary distinctions between bis-MA-PEG5 and PEGDA lie in their reactive end-groups and the length of the hydrophilic PEG spacer.

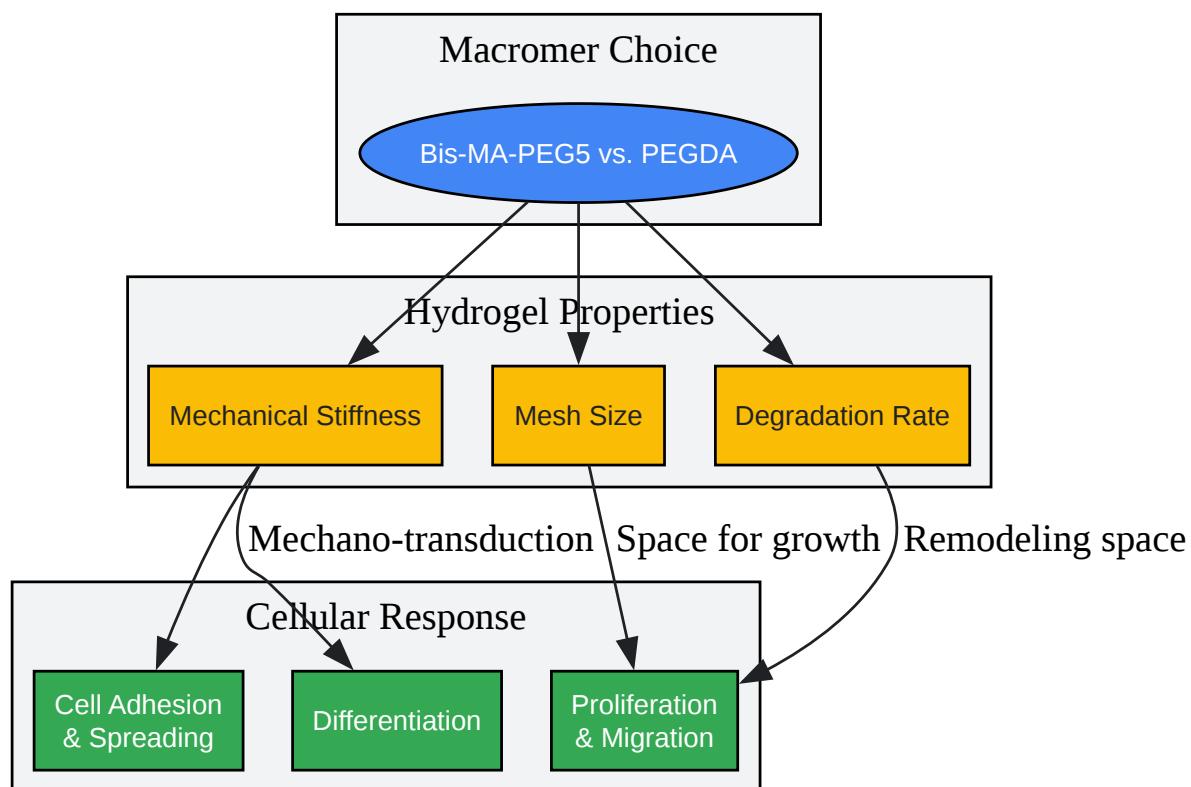
- **Bis-methacrylate-PEG5** features methacrylate terminal groups on a short PEG chain consisting of five ethylene glycol repeat units. The methacrylate group is known for its relatively slower polymerization kinetics compared to acrylates. The short PEG chain results in a high crosslink density.

- PEGDA possesses acrylate terminal groups on PEG chains of various, typically much longer, molecular weights (e.g., 700 Da to 20 kDa). Acrylates are more reactive and polymerize faster than methacrylates. The longer PEG chains lead to a lower crosslink density, larger mesh size, and higher water content.[2]

These fundamental structural differences have profound implications for the resulting hydrogel network, as illustrated below.





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- 2. Additive Manufacturing and Physicomechanical Characteristics of PEGDA Hydrogels: Recent Advances and Perspective for Tissue Engineering - PMC [pmc.ncbi.nlm.nih.gov]
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